

An In-depth Technical Guide to the Physicochemical Properties of 2,5-Dimethyloctane

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Compound of Interest

Compound Name: 2,5-Dimethyloctane

Cat. No.: B100645

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Introduction

2,5-Dimethyloctane is a branched-chain alkane with the chemical formula $C_{10}H_{22}$.^{[1][2]} As a member of the hydrocarbon family, it is a non-polar solvent with applications in organic synthesis and as a reference compound in chromatography.^[1] Understanding its physicochemical properties is crucial for its effective use in various scientific and industrial applications, including its potential as a solvent or a component in fuel formulations.^[1] This technical guide provides a comprehensive overview of the known physicochemical properties of **2,5-dimethyloctane**, detailed experimental protocols for their determination, and a logical workflow for these experimental procedures.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,5-dimethyloctane**. It is important to note that while some properties have been experimentally determined, others are based on computational predictions due to a lack of available experimental data.

Property	Value	Source
Molecular Formula	C10H22	[1][2]
Molecular Weight	142.28 g/mol	[1][2]
Boiling Point	158 °C	[3]
Melting Point	No experimental data available. Predicted values may be obtained from computational models.	
Density	No explicit experimental data available. Molecular dynamics simulations of similar branched alkanes predict densities with average absolute deviations of less than 5 g/L at 25°C.[1]	[1]
Refractive Index	No experimental data available.	
Solubility	Insoluble in water; Soluble in non-polar organic solvents.[1]	[1]

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties of liquid alkanes like **2,5-dimethyloctane** are provided below.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of a small sample of liquid.

Apparatus:

- Thiele tube

- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small amount of the **2,5-dimethyloctane** sample is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the oil level is above the sample but below the opening of the test tube.
- The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will bubble out.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Determination of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. A pycnometer, a flask with a specific volume, is commonly used for accurate density measurements of liquids.

Apparatus:

- Pycnometer (e.g., 25 mL or 50 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., at 20°C or 25°C) until it reaches thermal equilibrium.
- The volume of the pycnometer is precisely determined by ensuring the water level is at the calibration mark. The pycnometer is then removed from the bath, dried on the outside, and weighed. The mass of the water is used to calculate the exact volume of the pycnometer at that temperature, given the known density of water.
- The pycnometer is then emptied, dried, and filled with **2,5-dimethyloctane**.
- The filled pycnometer is brought to the same constant temperature in the water bath.
- The pycnometer is removed, dried, and weighed to determine the mass of the **2,5-dimethyloctane**.
- The density of the **2,5-dimethyloctane** is calculated by dividing the mass of the sample by the previously determined volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used for identification and purity assessment.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (e.g., sodium lamp)
- Dropper
- Ethanol and acetone for cleaning

Procedure:

- The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a soft tissue moistened with ethanol or acetone and allowed to dry completely.
- A few drops of the **2,5-dimethyloctane** sample are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked. The circulating water from the constant temperature bath is allowed to flow through the prism jackets to bring the sample to the desired temperature (e.g., 20°C).
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the coarse and fine adjustment knobs are used to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- The refractive index is read directly from the instrument's scale.
- Multiple readings should be taken and averaged to ensure accuracy.

Determination of Melting Point (Capillary Method)

For long-chain alkanes that are solid at room temperature, the melting point can be determined using the capillary method. Since **2,5-dimethyloctane** is a liquid at room temperature, this

protocol would be applicable for determining its freezing point.

Apparatus:

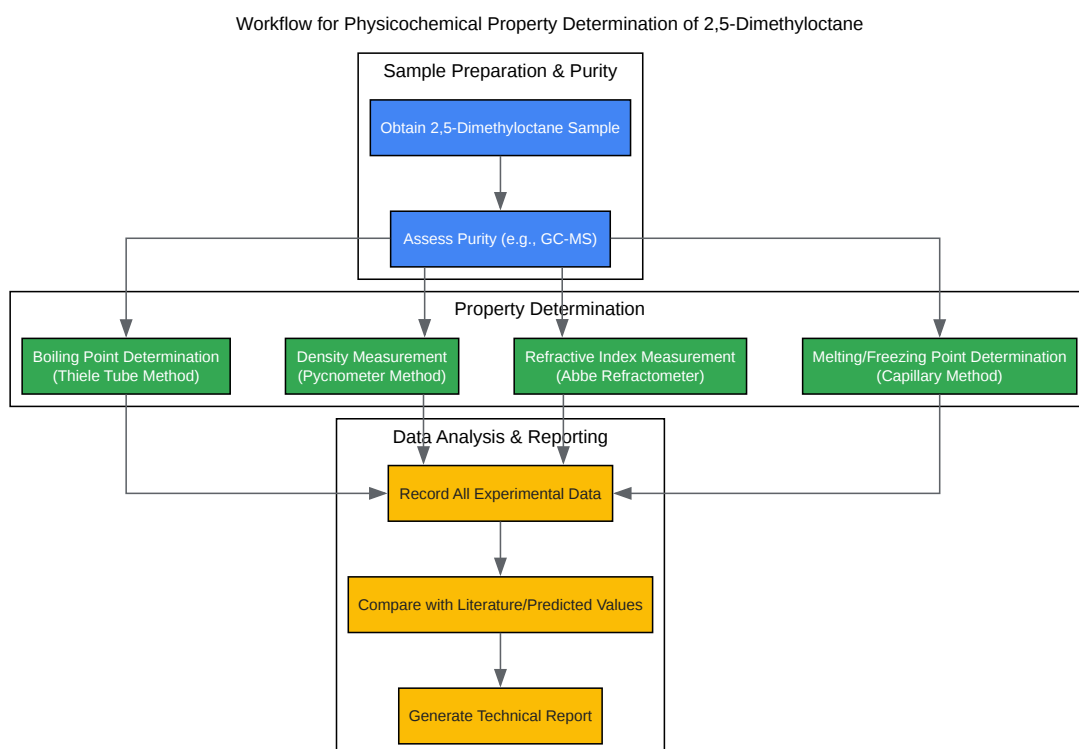
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

Procedure:

- A small amount of the solidified sample (frozen **2,5-dimethyloctane**) is introduced into the open end of a capillary tube.
- The tube is tapped gently to pack the sample into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate. A rapid heating rate can be used initially to approach the approximate melting point, followed by a slower rate (1-2 °C per minute) near the melting point for an accurate determination.^[4]
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure substance, this range is typically narrow (0.5-1.0°C).^[4]

Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the physicochemical properties of **2,5-dimethyloctane**.



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Caption: Logical workflow for determining the physicochemical properties of **2,5-dimethyloctane**.

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